

GHS Hazard Classification of Cyclopentylacetylene: A Technical Guide

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This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **cyclopentylacetylene**. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of its potential hazards, facilitating safe handling and use in a research and development setting.

GHS Hazard Identification and Classification

Cyclopentylacetylene is classified as a hazardous substance under the GHS. The primary hazards are associated with its flammability and acute oral toxicity.

GHS Pictograms

The following pictograms are used to represent the hazards of **cyclopentylacetylene**:

Pictogram	Hazard Class
	Flammable
	Irritant / Acutely Toxic (harmful)

Signal Word

The signal word for **cyclopentylacetylene** is Danger.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Hazard Statements

The following GHS hazard statements apply to **cyclopentylacetylene**:

- H225: Highly flammable liquid and vapor.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H315: Causes skin irritation.[\[4\]](#)
- H319: Causes serious eye irritation.[\[4\]](#)
- May cause respiratory irritation.[\[4\]](#)

Precautionary Statements

A comprehensive list of precautionary statements for the safe handling of **cyclopentylacetylene** is provided below.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)

Code	Prevention	Response	Storage	Disposal
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	P301+P312	P403+P235	P501
P233	Keep container tightly closed.	P301+P317	Store in a well-ventilated place. Keep cool.	Dispose of contents/container to an approved waste disposal plant.
P240	Ground and bond container and receiving equipment.	P303+P361+P353		
P241	Use explosion-proof electrical/ventilating/lighting equipment.	P304+P340		
P242	Use only non-sparking tools.	P305+P351+P338		
P243	Take precautionary measures against static discharge.	P312		
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	P330		

P264	Wash face, hands and any exposed skin thoroughly after handling.	P362+P364
P270	Do not eat, drink or smoke when using this product.	P370+P378
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	

Quantitative Data Summary

The following tables summarize the key quantitative data for **cyclopentylacetylene**.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₁₀	[1]
Molecular Weight	94.15 g/mol	[2][3]
CAS Number	930-51-8	[2][4]
Appearance	Clear yellow liquid	[3][5]
Density	0.812 g/mL at 25 °C	[2][7][8]
Boiling Point	107-109 °C	[5][6][9]
Flash Point	1.1 °C (34.0 °F)	[2][6]
Refractive Index	n ₂₀ /D 1.432	[2][7][8]

Table 2: Toxicological and Environmental Data

Parameter	Value	Source
log Pow (Octanol-water partition coefficient)	2.348	[4]

Experimental Protocols for GHS Classification

Standardized protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD) and ASTM International, are used to determine the GHS hazard classifications.

Determination of Flammability (H225)

The classification of a liquid as "highly flammable" is based on its flash point and boiling point. For **cyclopentylacetylene**, with a flash point of 1.1 °C and a boiling point of 107-109 °C, it falls into GHS Category 2 for flammable liquids.

Methodology: Flash Point Determination

Standardized methods for determining the flash point of a volatile liquid include:

- ASTM D56: Standard Test Method for Flash Point by Tag Closed Cup Tester. This method is suitable for low-viscosity liquids. A 50 mL sample is placed in a test cup and heated at a slow, constant rate. An ignition source is directed into the cup at regular intervals until a flash is observed.
- ASTM D93: Standard Test Methods for Flash Point by Pensky-Martens Closed Cup Tester. This method is used for liquids with higher viscosity or those that may form a surface film. It involves heating a 75 mL sample while it is being stirred. An ignition source is periodically introduced into the vapor space until a flash occurs. The observed flash point is then corrected for barometric pressure.

Determination of Acute Oral Toxicity (H302)

The "Harmful if swallowed" classification (Acute Toxicity, Category 4) is determined through acute oral toxicity studies. While specific LD50 data for **cyclopentylacetylene** is not readily available in the public domain, its classification indicates an LD50 value in the range of 300 to 2000 mg/kg body weight.

Methodology: OECD Guidelines for Acute Oral Toxicity

The OECD provides several guidelines for acute oral toxicity testing, which are designed to minimize the number of animals used while still providing sufficient data for classification.

These include:

- OECD Test Guideline 420 (Fixed Dose Procedure): This method involves dosing groups of animals (usually female rats) in a stepwise manner at fixed dose levels (5, 50, 300, 2000 mg/kg). The initial dose is selected based on a preliminary "sighting study" to identify a dose that produces toxicity without mortality. Subsequent dosing at higher or lower levels depends on the observed outcomes. Classification is based on the dose at which evident toxicity or mortality is observed.
- OECD Test Guideline 423 (Acute Toxic Class Method): This is a sequential testing method using a small number of animals per step. The starting dose is selected from a series of fixed levels (5, 50, 300, 2000 mg/kg). The outcome of the first step (number of mortalities within a specified time) determines the next step: either dosing at a higher or lower level or stopping

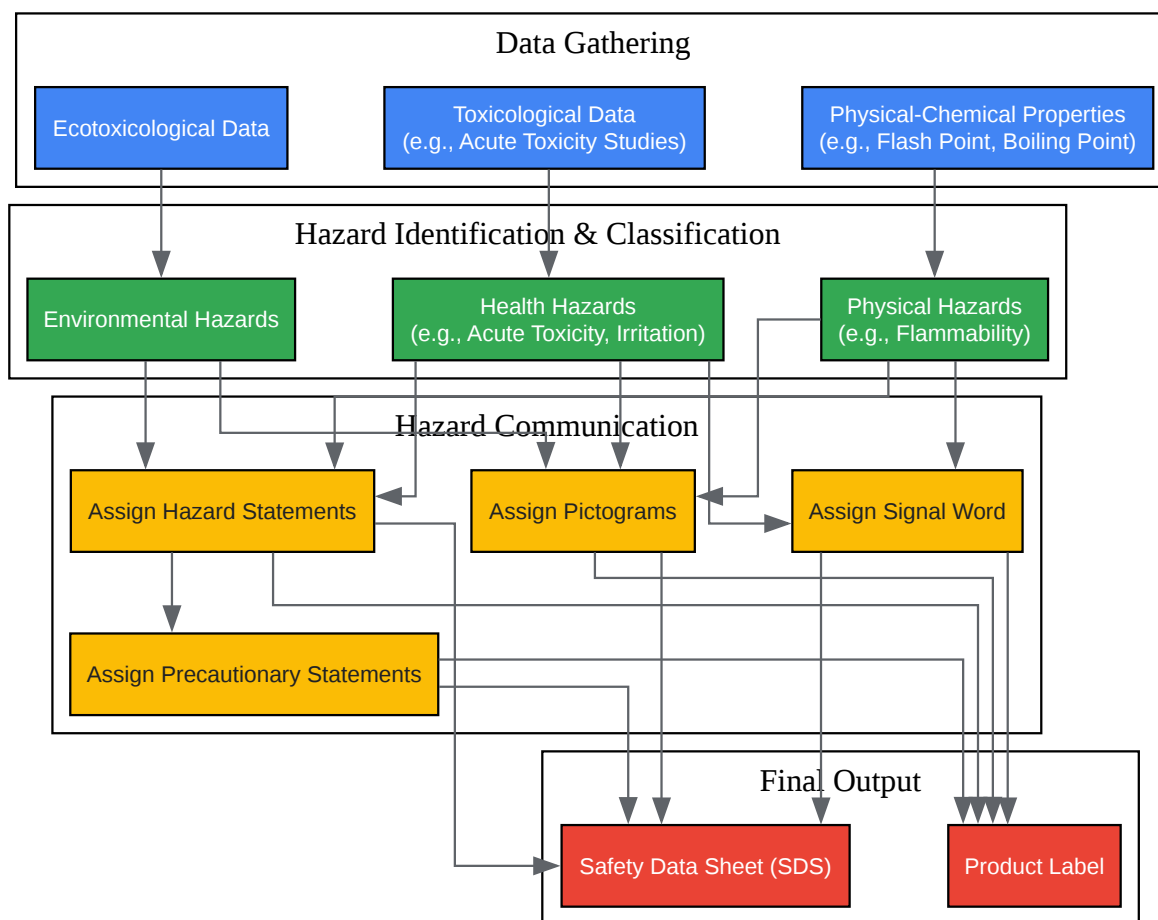
the test. The classification is based on the dose level at which a certain number of animals die.

- OECD Test Guideline 425 (Up-and-Down Procedure): This method is statistically more complex and allows for the estimation of an LD50 value with a confidence interval. Animals are dosed one at a time. If an animal survives, the next animal is dosed at a higher level; if it dies, the next is dosed at a lower level. The test continues until specific stopping criteria are met.

Visualizations

GHS Classification Workflow

The following diagram illustrates the logical workflow for the GHS classification of a chemical substance like **cyclopentylacetylene**.



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Caption: GHS classification workflow from data gathering to hazard communication.

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